

Trimethyloleylammonium Chloride: A Technical Overview for Researchers

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Compound of Interest

Compound Name: *Oleyltrimethylammonium chloride*

Cat. No.: *B076510*

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Disclaimer: Extensive research for publicly available, in-depth technical data specifically on Trimethyloleylammonium Chloride (CAS 147-91-1) did not yield detailed information regarding its specific effects on intracellular signaling pathways, comprehensive experimental protocols for its biological evaluation, or extensive quantitative data from such studies. The majority of available information pertains to its properties as a cationic surfactant with applications in various industries.

This guide, therefore, provides a comprehensive overview of the core characteristics of Trimethyloleylammonium Chloride based on available data and extrapolates potential biological activities and mechanisms based on the well-established properties of structurally related quaternary ammonium cationic surfactants. This document is intended to serve as a foundational resource for researchers, scientists, and drug development professionals, highlighting areas where further investigation is critically needed.

Core Chemical and Physical Properties

Trimethyloleylammonium chloride is a quaternary ammonium salt. It possesses a hydrophilic quaternary ammonium head group and a long hydrophobic oleyl tail, rendering it a cationic surfactant. This amphiphilic nature dictates its behavior in aqueous and lipid environments and is central to its industrial applications and potential biological activities.

Property	Value	Reference
CAS Number	147-91-1	[1]
Molecular Formula	C21H44ClN	[2][3]
Molecular Weight	346.03 g/mol	[2][3]
Synonyms	(Z)-N,N,N-trimethyloctadec-9-en-1-aminium chloride, Oleyltrimethylammonium chloride	[3][4]
Appearance	Data not available	
Solubility	Data not available	
Critical Micelle Concentration (CMC)	Data not available	

Postulated Biological Activities and Mechanisms of Action

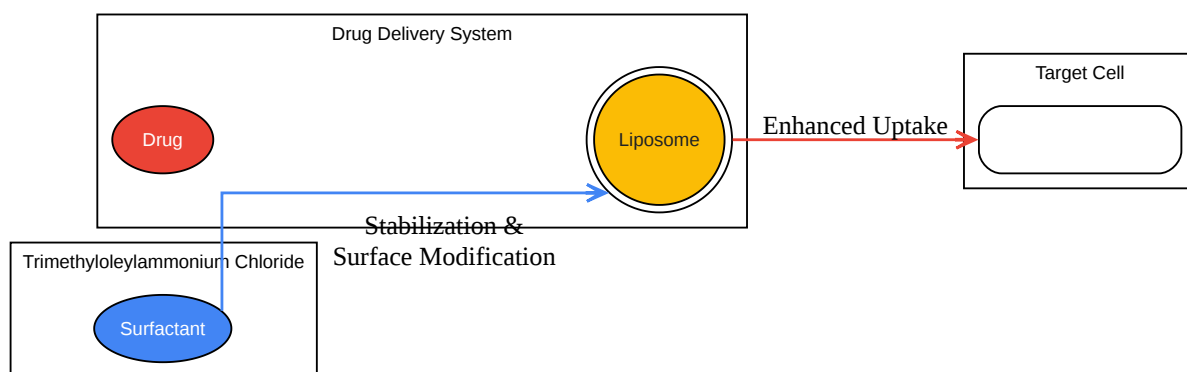
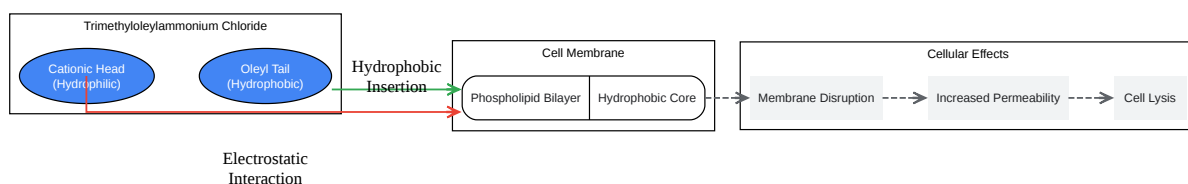
Based on the extensive literature on quaternary ammonium compounds (QACs), the primary biological activity of Trimethyloleylammonium chloride is predicted to be antimicrobial and cytotoxic. The fundamental mechanism of action for this class of compounds is the disruption of cellular membrane integrity.

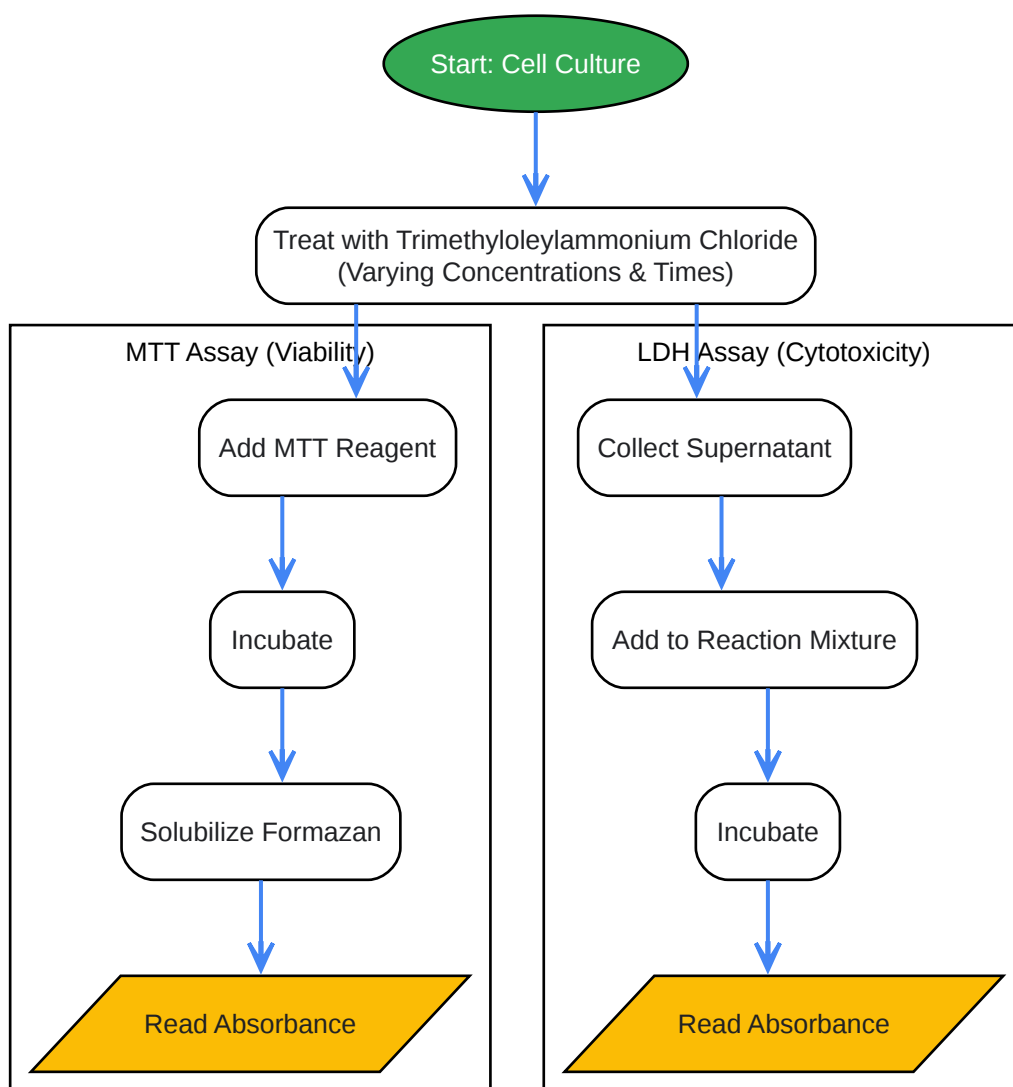
Antimicrobial and Cytotoxic Mechanism

The cationic headgroup of Trimethyloleylammonium chloride is expected to interact with the negatively charged components of microbial and mammalian cell membranes, such as phospholipids and teichoic acids. The hydrophobic tail then inserts into the lipid bilayer, disrupting its structure and function. This can lead to:

- Increased membrane permeability and leakage of intracellular components.
- Dissipation of the electrochemical gradient across the membrane.

- Inhibition of membrane-bound enzymes and transport proteins.
- Ultimately, cell lysis and death.





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References

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